

2-Bromo-2-methylbutane molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-2-methylbutane

Cat. No.: B1582447

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A Technical Overview of 2-Bromo-2-methylbutane

Introduction: **2-Bromo-2-methylbutane**, also known as tert-amyl bromide, is a tertiary alkyl halide. It serves as a key building block in organic synthesis, primarily utilized in reactions involving nucleophilic substitution and elimination. Its structure consists of a butane chain with a bromine atom and a methyl group attached to the second carbon atom. This technical guide provides a summary of its core molecular and physical properties.

Physicochemical and Molecular Data

The fundamental properties of **2-Bromo-2-methylbutane** are summarized below. These data are critical for its application in experimental design, particularly for determining reaction conditions and purification methods.

Property	Value
Molecular Formula	C5H11Br[1][2][3][4][5]
Molecular Weight	151.04 g/mol [1][4][5][6][7][8]
IUPAC Name	2-bromo-2-methylbutane[1]
CAS Number	507-36-8[2][3][6]
Appearance	Clear, light brown to brown liquid[9]
Density	1.182 g/mL at 25°C[8]
Boiling Point	107-108°C[6][8]
Flash Point	5°C (41°F)
Solubility	Sparingly soluble in water[9]

Molecular Structure

The structure of **2-Bromo-2-methylbutane** features a central tertiary carbon bonded to a bromine atom, a methyl group, an ethyl group, and another methyl group. This steric hindrance around the reactive center influences its chemical behavior, favoring SN1 substitution reactions over SN2 pathways.

Caption: 2D structure of **2-Bromo-2-methylbutane**.

Experimental Protocols: Synthesis

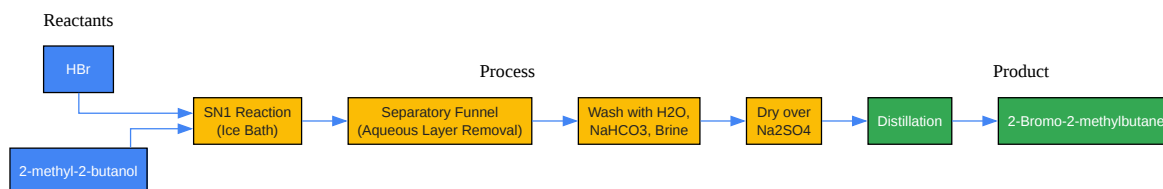
As a common laboratory reagent, **2-Bromo-2-methylbutane** is typically synthesized via the reaction of an alcohol with a hydrohalic acid.

Objective: To synthesize **2-Bromo-2-methylbutane** from 2-methyl-2-butanol.

Methodology:

- Reactant Preparation: 2-methyl-2-butanol (tert-amyl alcohol) is cooled in an ice bath.

- **Reaction:** Concentrated hydrobromic acid (HBr) is added dropwise to the cooled alcohol with continuous stirring. The reaction proceeds via an SN1 mechanism where the hydroxyl group is protonated, leaves as water, and the resulting stable tertiary carbocation is attacked by the bromide ion.
- **Separation:** The reaction mixture is transferred to a separatory funnel. The lower aqueous layer is removed.
- **Washing:** The organic layer is washed sequentially with water, sodium bicarbonate solution (to neutralize excess acid), and finally with a brine solution to aid in drying.
- **Drying:** The crude product is dried over an anhydrous drying agent, such as anhydrous sodium sulfate.
- **Purification:** The final product is purified by distillation, collecting the fraction that boils at approximately 107-108°C.



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Caption: Workflow for the synthesis of **2-Bromo-2-methylbutane**.

Role in Synthesis

2-Bromo-2-methylbutane is not involved in biological signaling pathways. Instead, its utility is in organic synthesis, where it acts as a tert-amyl group donor. For instance, it can be used to form Grignard reagents or to introduce a tert-pentyl group onto various substrates through

nucleophilic substitution reactions. The enthalpies of solution of **2-bromo-2-methylbutane** have been studied in various alcohols to understand its solvation thermodynamics.

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- To cite this document: BenchChem. [2-Bromo-2-methylbutane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582447#2-bromo-2-methylbutane-molecular-weight-and-formula]

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